Application Note: 4-Ethynyl-2-fluorobenzaldehyde in Kinase Inhibitor Synthesis

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Compound of Interest

Compound Name:	*4-Ethynyl-2-fluorobenzaldehyde*
CAS No.:	*1267502-64-6*
Cat. No.:	*B1448394*

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Abstract

In the landscape of kinase inhibitor discovery, the "privileged structure" concept relies on versatile building blocks that allow rapid diversification. **4-Ethynyl-2-fluorobenzaldehyde** represents a critical node in this network. Unlike simple benzaldehydes, this molecule offers three distinct vectors for optimization:

- C-1 Aldehyde: A reactive electrophile for scaffold construction (e.g., quinazolines, phthalazines) or reversible covalent engagement.
- C-4 Alkyne: A rigid, linear handle for Sonogashira coupling, enabling access to deep hydrophobic pockets or "click" conjugation for PROTAC linkers.
- C-2 Fluorine: An orthogonal metabolic blocker that modulates pKa and lipophilicity (

) while influencing the electronic properties of the aldehyde.

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This guide outlines the specific protocols for leveraging this molecule to synthesize next-generation kinase inhibitors, distinguishing it from its isomer (2-ethynylbenzaldehyde) used in lysine-targeting covalent probes.

Chemical Profile & Structural Logic

Property	Specification
Compound Name	4-Ethynyl-2-fluorobenzaldehyde
CAS Number	1267502-64-6
Molecular Formula	C_9H_5FO
Molecular Weight	148.13 g/mol
Key Functionality	Orthogonal Electrophile (Aldehyde) + Nucleophile/Linker (Alkyne)
pKa Influence	The C-2 Fluorine inductively withdraws electron density, increasing the electrophilicity of the aldehyde compared to non-fluorinated analogs. [1]

Structural Role in Kinase Binding

- The "Linker" Logic: The 4-ethynyl group serves as a rigid spacer (approx. 4.2 Å). In Type II kinase inhibitors (e.g., Ponatinib analogs), this rigidity is crucial for traversing the "gatekeeper" residue and accessing the hydrophobic back-pocket.
- The "Head" Logic: The aldehyde is frequently converted into a bicyclic heteroaromatic core (the "hinge binder") via condensation with hydrazines or amidines.

Experimental Workflows

The following diagram illustrates the divergent synthetic pathways enabled by this intermediate.

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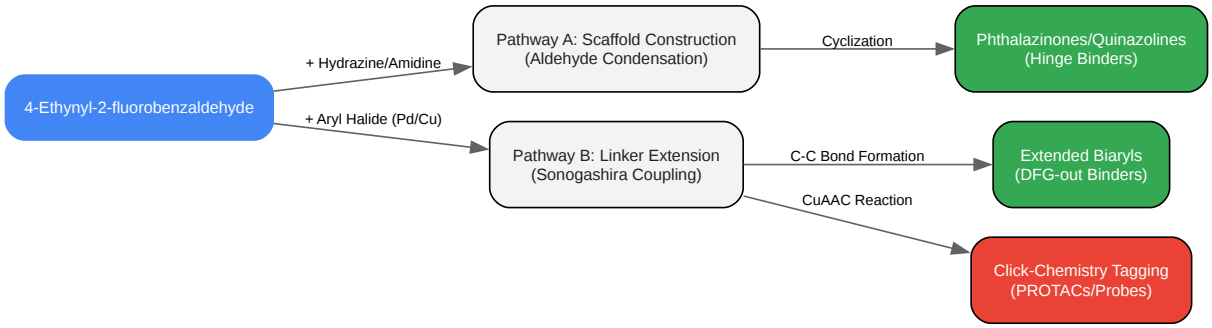

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Figure 1: Divergent synthetic utility of **4-Ethynyl-2-fluorobenzaldehyde**. The molecule allows independent modification of the core scaffold and the hydrophobic tail.

Detailed Protocols

Protocol A: Synthesis of Phthalazinone Core (Hinge Binder)

This reaction utilizes the aldehyde and the ortho-fluorine (via activation or subsequent steps) or simply the aldehyde condensation to build the kinase hinge-binding motif.

Objective: Convert the aldehyde into a phthalazin-1(2H)-one scaffold, a common pharmacophore in PARP and kinase inhibitors (e.g., Olaparib analogs).

Reagents:

- **4-Ethynyl-2-fluorobenzaldehyde** (1.0 eq)[2][3]
- Hydrazine monohydrate (2.0 eq) or substituted hydrazine
- Ethanol (solvent)
- Acetic acid (catalytic)

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Step-by-Step:

- Dissolution: Dissolve 1.0 mmol of **4-Ethynyl-2-fluorobenzaldehyde** in 5 mL of absolute ethanol in a round-bottom flask.
- Addition: Add 2.0 mmol of hydrazine monohydrate dropwise at room temperature.
- Reflux: Heat the mixture to reflux (80°C) for 4–6 hours. Monitor by TLC (usually 30% EtOAc/Hexane) for the disappearance of the aldehyde spot.
- Workup: Cool the reaction to 0°C. The phthalazone derivative often precipitates. Filter the solid and wash with cold ethanol.
- Purification: If no precipitate forms, concentrate the solvent and purify via silica gel flash chromatography.

Mechanism Note: The 2-fluoro group is generally stable under these mild conditions. However, if a 2-formyl-3-fluorobenzoic acid precursor were used, the hydrazine would cyclize to form the phthalazinone. With the aldehyde alone, you typically form the hydrazone. To achieve the cyclic core, a dicarbonyl or ortho-ester precursor is often required, or this aldehyde is used to form a 1,2-dihydrophthalazine which is then oxidized.

Protocol B: Sonogashira Coupling (Linker Extension)

This is the most critical application for this specific CAS, utilizing the terminal alkyne to attach a "tail" group (e.g., solubilizing piperazine moiety).

Objective: Couple **4-Ethynyl-2-fluorobenzaldehyde** with an aryl halide (e.g., 3-iodo-benzamide) to create a Type II inhibitor scaffold.

Reagents:

- **4-Ethynyl-2-fluorobenzaldehyde** (1.0 eq)[3]
- Aryl Iodide/Bromide partner (1.1 eq)
- $Pd(PPh_3)_2Cl_2$ (0.05 eq)

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- CuI (0.02 eq)
- Triethylamine (Et_3N) or Diisopropylamine (3.0 eq)
- THF or DMF (degassed)

Step-by-Step:

- Degassing: In a flame-dried Schlenk tube, place the aryl halide and Pd/Cu catalysts. Evacuate and backfill with Argon (3 cycles).
- Solvation: Add degassed THF/DMF and the amine base.
- Addition: Add **4-Ethynyl-2-fluorobenzaldehyde** (dissolved in minimal solvent) via syringe.
- Reaction: Stir at room temperature for Iodides (or 60°C for Bromides) for 12 hours. The reaction will turn dark brown/black.
- Quench: Filter through a celite pad to remove metal catalysts. Dilute with EtOAc and wash with water/brine.
- Purification: The aldehyde group makes the product sensitive to oxidation; purify immediately via flash chromatography (neutralized silica).

Critical Troubleshooting:

- Aldehyde Stability: The aldehyde can oxidize to carboxylic acid if the Sonogashira reaction is run in air. Strict exclusion of oxygen is mandatory.
- Homocoupling: If the alkyne dimerizes (Glaser coupling), reduce the amount of CuI or add it last.

Strategic Applications in Drug Design

Designing "Ponatinib-Like" Linkers

Ponatinib (Iclusig) utilizes an ethynyl linker to span the narrow channel of the BCR-ABL kinase. **4-Ethynyl-2-fluorobenzaldehyde** allows the synthesis of fluorinated analogs of such inhibitors.

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- Advantage: The fluorine atom at the C-2 position (ortho to the aldehyde/heterocycle) can lock the conformation of the inhibitor relative to the kinase hinge region via intramolecular H-bonds or dipole interactions, potentially improving selectivity against T315I mutants [1].

Covalent Targeting (differentiation)

- Clarification: While 2-ethynylbenzaldehyde (ortho-ethynyl) is known to react with Lysine residues to form isoquinolinium adducts [2], the 4-ethynyl isomer described here does not undergo this cyclization.

- Utility: Instead, it serves as a non-reactive scaffold that positions the aldehyde to form reversible covalent bonds (Schiff base) with Lysine, while the alkyne remains stable.

PROTAC Linker Attachment

The terminal alkyne is a "Click-Ready" handle.

- Workflow: Synthesize the kinase-binding head using the aldehyde. Then, use Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) to attach an E3 ligase ligand (e.g., Thalidomide-azide) to the 4-position.

References

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